

An In-depth Technical Guide to the Safety of (E)-Ferulic Acid-d3

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Compound of Interest

Compound Name: (E)-Ferulic acid-d3

Cat. No.: B15545081

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Disclaimer: No specific Safety Data Sheet (SDS) for **(E)-Ferulic acid-d3** is publicly available. The following information is compiled from the safety data of the non-deuterated parent compound, (E)-Ferulic acid. The toxicological properties of the deuterated and non-deuterated forms are expected to be largely similar as the fundamental chemical structure remains the same. This guide is intended for researchers, scientists, and drug development professionals.

Substance Identification and Properties

(E)-Ferulic acid-d3 is a deuterated form of (E)-Ferulic acid, a phenolic compound commonly found in plants. The deuterium labeling is typically on the methoxy group.

Property	Value
Chemical Name	(E)-3-[4-hydroxy-3-(methoxy-d3)phenyl]prop-2-enoic acid
Synonyms	trans-Ferulic acid-d3, (E)-Coniferic acid-d3
CAS Number	860605-59-0
Molecular Formula	C ₁₀ H ₇ D ₃ O ₄
Molecular Weight	197.20 g/mol
Appearance	Off-white to pale yellow crystalline powder
Solubility	Sparingly soluble in water; soluble in ethanol and ethyl acetate[1]
Melting Point	169-173 °C[2]
logP (Octanol/Water)	1.51[2]

Hazard Identification and Classification

Based on the GHS classification of (E)-Ferulic acid, the deuterated form is anticipated to have the following hazard profile:

Hazard Class	Hazard Category	GHS Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[2][3][4]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation[2][3][4]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[2][3][4]

Signal Word: Warning[2][4]

Hazard Pictogram:

 alt text

Toxicological Data

The following toxicological data is for the non-deuterated (E)-Ferulic acid.

Test Type	Species	Route of Administration	Value	Reference
LD (Lethal Dose)	Mouse	Intraperitoneal	>350 mg/kg	[4]
TDLO (Lowest Published Toxic Dose)	Mouse	Oral	857 mg/kg	[4]
TDLO (Lowest Published Toxic Dose)	Mouse	Intraperitoneal	160 mg/kg	[4]

Handling and Storage

Handling:

- Avoid contact with skin and eyes[2][5].
- Do not breathe dust[5].
- Use in a well-ventilated area[3][6].
- Wear appropriate personal protective equipment (PPE)[2][3][5][6].
- Wash hands thoroughly after handling[3].

Storage:

- Store in a cool, dry, well-ventilated place[3][5][7].
- Keep container tightly closed[3][5].

- Store away from incompatible materials such as strong oxidizing agents[5][7].
- Protect from light[8].

First Aid Measures

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[2][3]
Skin Contact	Remove contaminated clothing. Wash skin with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation develops.[2][3][5]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention.[2][3][5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention.[2][3]

Experimental Protocols

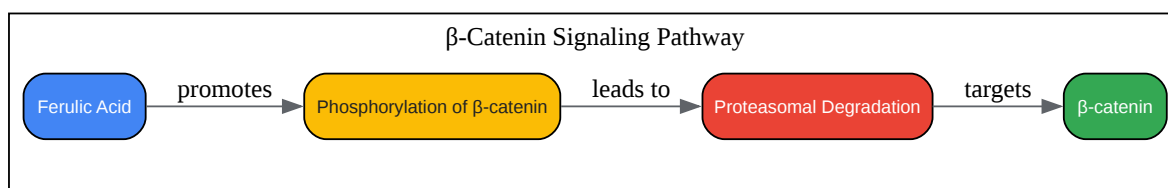
Detailed experimental protocols for the specific LD50 and TDLO values are not readily available in the public domain. However, a general methodology for acute oral toxicity testing, based on OECD Guideline 423, is provided below as a representative example of how such studies are conducted.

OECD 423: Acute Oral Toxicity - Acute Toxic Class Method (Adapted)

- **Animals:** Healthy, young adult rodents (e.g., mice or rats) are used. They are acclimated to the laboratory conditions before the study.
- **Housing and Feeding:** Animals are housed in standard cages with controlled temperature, humidity, and a 12-hour light/dark cycle. They have free access to standard laboratory diet and drinking water.
- **Dose Administration:** The test substance, (E)-Ferulic acid, is administered orally by gavage. The volume administered depends on the size of the animal.
- **Dose Levels:** A stepwise procedure is used with a starting dose of 300 mg/kg body weight. The outcome of the first dose group determines the dose for the next group.
- **Observations:** Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for at least 14 days.
- **Necropsy:** At the end of the observation period, all animals are euthanized and a gross necropsy is performed.
- **Data Analysis:** The results are used to classify the substance into a GHS toxicity category.

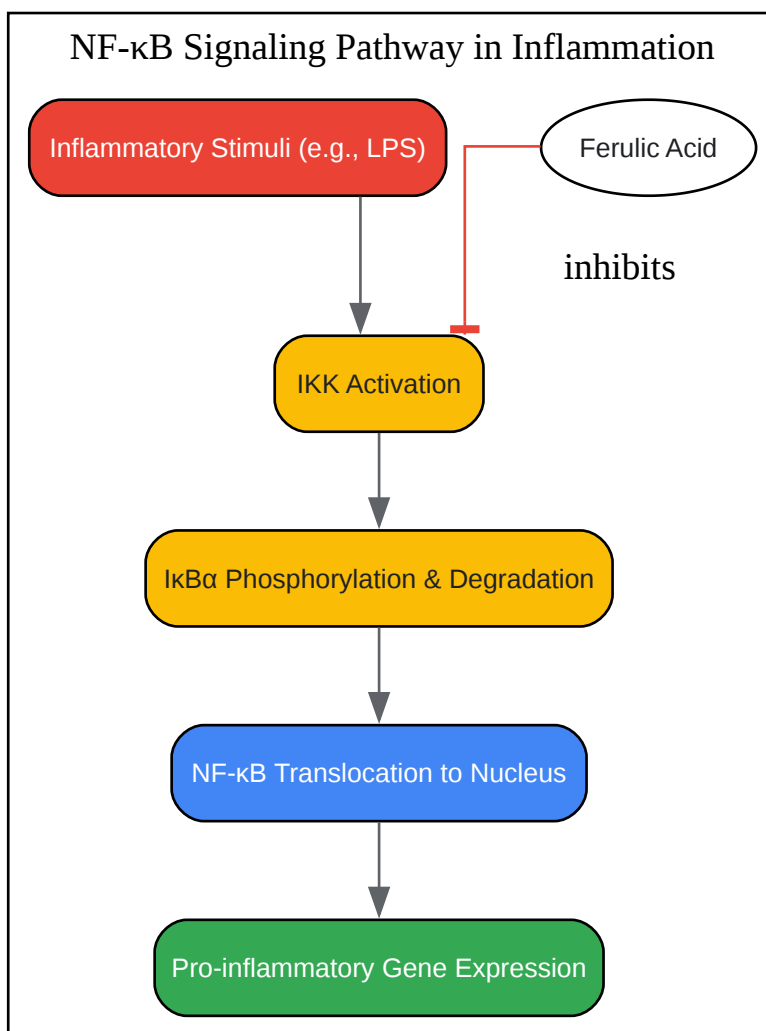
Biological Signaling Pathways

(E)-Ferulic acid is known to modulate several key signaling pathways involved in inflammation, cell proliferation, and fibrosis.



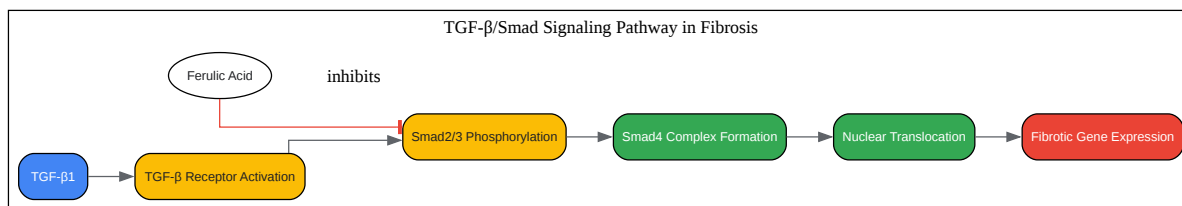
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Caption: (E)-Ferulic acid promotes the phosphorylation and subsequent proteasomal degradation of β-catenin.



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Caption: (E)-Ferulic acid inhibits the NF- κ B signaling pathway by suppressing IKK activation, thereby reducing inflammation.[9][10][11][12][13]



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Caption: (E)-Ferulic acid can attenuate fibrosis by inhibiting the TGF- β /Smad signaling pathway, specifically the phosphorylation of Smad2/3.[14][15][16][17][18]

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